

dealing with poor solubility of N-(Chloroacetyl)-DL-leucine

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Compound of Interest

Compound Name: *N*-(Chloroacetyl)-DL-leucine

CAS No.: 7154-83-8

Cat. No.: B11959721

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Technical Support Center: N-(Chloroacetyl)-DL-leucine

Welcome to the technical support center for **N-(Chloroacetyl)-DL-leucine**. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting guides and frequently asked questions (FAQs) for handling this compound. Our goal is to equip you with the necessary knowledge to overcome common experimental hurdles, particularly those related to its solubility.

I. Understanding N-(Chloroacetyl)-DL-leucine: A Quick Overview

N-(Chloroacetyl)-DL-leucine is a synthetic derivative of the amino acid leucine. It features a chloroacetyl group attached to the nitrogen atom of the leucine backbone.^[1] This modification makes it a useful building block in various synthetic applications, including peptide synthesis and the development of novel therapeutic agents.^[1]

Key Chemical Properties:

Property	Value
Molecular Formula	C ₈ H ₁₄ ClNO ₃ [2] [3]
Molecular Weight	~207.65 g/mol [1] [2]
Appearance	White to off-white solid/crystalline powder [1]
Melting Point	132-135 °C [1]

II. Troubleshooting Guide: Tackling Poor Solubility

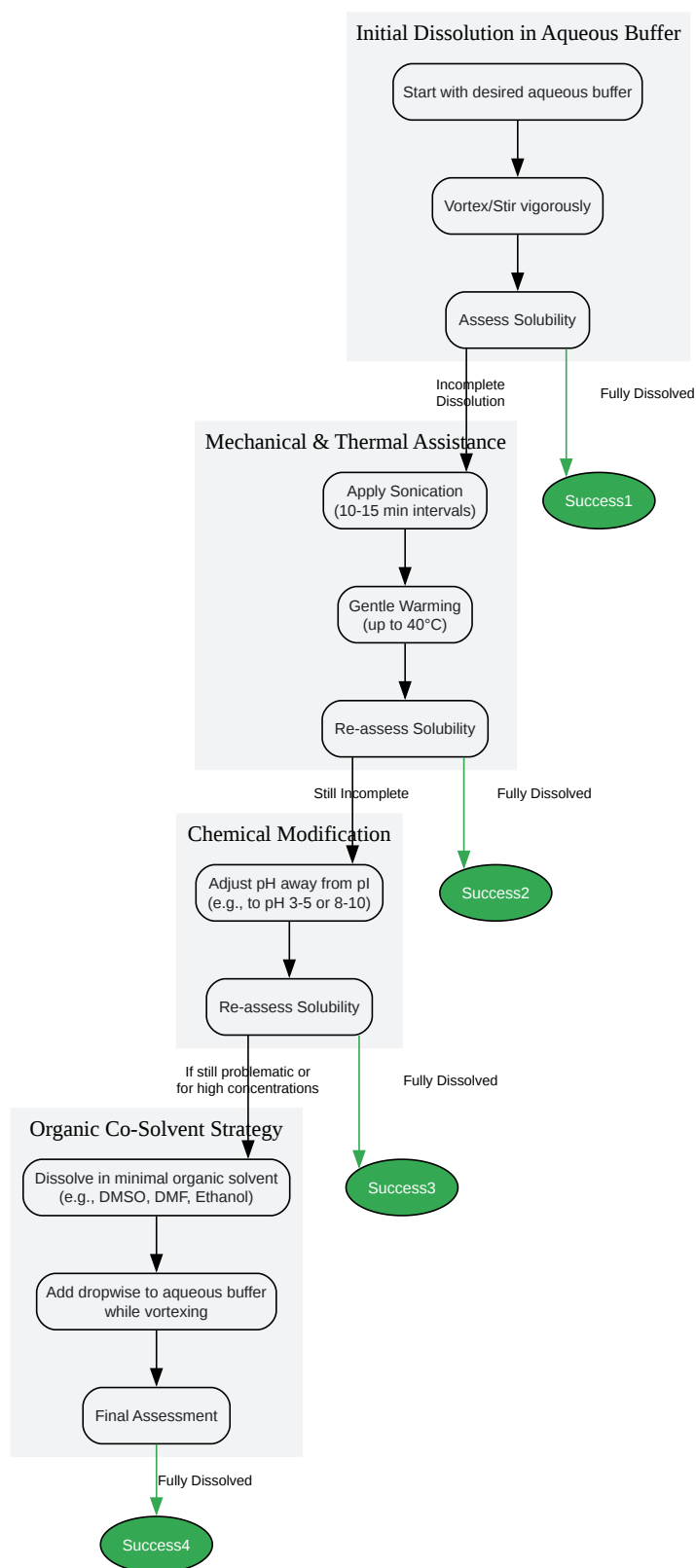
One of the most frequently encountered challenges with **N-(Chloroacetyl)-DL-leucine** is its limited solubility in aqueous solutions. This guide provides a systematic approach to addressing this issue.

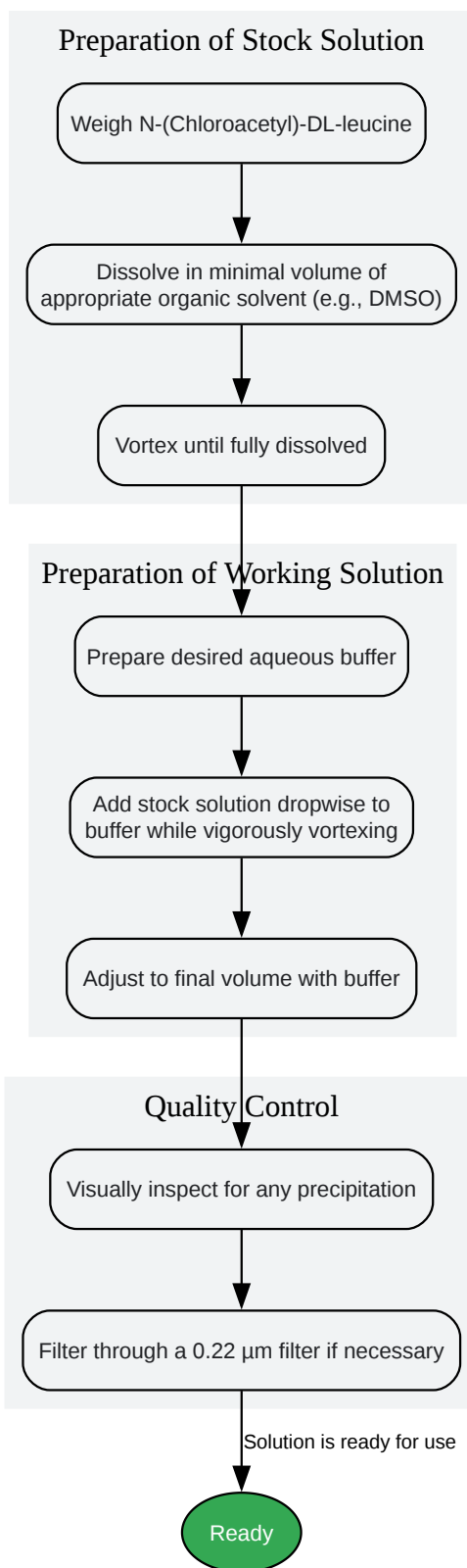
Issue 1: The compound is not dissolving in my aqueous buffer.

Possible Causes:

- **Hydrophobicity:** The leucine side chain and the chloroacetyl group contribute to the molecule's overall hydrophobicity, leading to poor water solubility.[\[4\]](#)
- **pH of the Solution:** The solubility of amino acid derivatives is often pH-dependent. At its isoelectric point (pI), where the net charge is zero, solubility is typically at its minimum.[\[4\]](#)
- **Temperature:** Room temperature may not provide sufficient energy to overcome the crystal lattice energy of the solid.

Solutions Workflow:





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Sources

- 1. Buy N-(Chloroacetyl)-D-leucine | 64830-83-7 [[smolecule.com](https://www.smolecule.com)]
- 2. N-Chloroacetyl-L-leucine 99.0+%, TCI America™ | Fisher Scientific [[fishersci.ca](https://www.fishersci.ca)]
- 3. calpaclab.com [calpaclab.com]
- 4. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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